

New Executive Orders Send Shockwaves Through Scientific Research Landscape

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Washington D.C. - A series of executive orders signed in 2025 have ushered in a new era of federal oversight for scientific research, leading to the abrupt termination of hundreds of grants, stalling critical projects, and creating an atmosphere of uncertainty within the academic community. Researchers in fields deemed low-priority by the current administration, such as climate change, diversity, equity, and inclusion (DEI), and LGBTQ+ health, have been disproportionately affected, raising concerns about the future of scientific inquiry and innovation in the United States.

The most sweeping of these is the August 7, 2025, executive order that grants political appointees new authority to review and approve federal research grants to ensure they align with the administration's priorities.^[1] This has led to a contentious shift in the grant approval process, which has traditionally been guided by peer review. Critics argue that this move politicizes science and undermines the merit-based system that has been the bedrock of American research for decades.

This report presents a series of comparison guides detailing case studies of research projects impacted by these new executive orders. The guides provide an objective look at the research that has been defunded, including its stated goals, methodologies, and, where available, preliminary findings. It also explores the alternatives researchers are pursuing in the face of these funding challenges.

Comparison Guide 1: Research on Diversity, Equity, and Inclusion (DEI) and LGBTQ+ Health

Research projects focusing on DEI and the health of LGBTQ+ individuals have been significantly impacted by the new executive orders. The administration has explicitly stated that it will not fund initiatives that "promote 'anti-American values'" or recognize sex beyond a male-female binary. This has resulted in the termination of numerous grants aimed at understanding and addressing health disparities within these communities.

Case Study: Dr. Brittany Charlton, Harvard T.H. Chan School of Public Health

Dr. Brittany Charlton, a leading researcher in LGBTQ+ health, had multiple NIH-funded grants abruptly terminated. Her work focused on critical areas of health disparities affecting the LGBTQ+ community.

Research Project Title	Stated Goals	Quantitative Data (Pre-Termination)
Obstetrical Outcomes for Lesbian, Gay, and Bisexual Women	To document and analyze obstetrical outcomes for sexual minority women to identify and mitigate health disparities.	Data from the Nurses' Health Study II cohort, including 92,314 women, was being analyzed to compare outcomes. [2]
Impact of Discriminatory Laws on LGBTQ+ Youth Mental Health	To investigate the correlation between discriminatory legislation and mental health outcomes among LGBTQ+ adolescents.	The project was designed to collect and analyze longitudinal data from national surveys of youth.

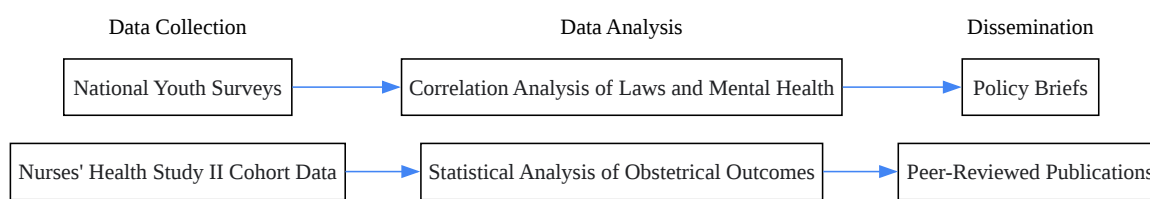
Experimental Protocols:

Dr. Charlton's research on obstetrical outcomes utilized a longitudinal cohort study design, analyzing data from the Nurses' Health Study II. This involved statistical analysis of large datasets to identify trends and disparities in health outcomes based on sexual orientation. The

study on the mental health of LGBTQ+ youth was designed as a prospective cohort study, intending to follow a large group of adolescents over time to assess the impact of new legislation on their mental well-being. Data collection methods were to include validated mental health questionnaires and tracking of legislative changes at the state level.

Alternative Approaches:

In response to the termination of her federal funding, Dr. Charlton and her colleagues are actively seeking alternative funding from private foundations and philanthropic organizations that prioritize LGBTQ+ health research.[3] They are also focusing on publishing findings from previously collected data to ensure the knowledge gained is not lost.



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Workflow for Dr. Charlton's LGBTQ+ Health Research.

Comparison Guide 2: Climate Change Research

The executive orders have also taken a direct aim at climate change research, with the administration seeking to reshape the U.S. Global Change Research Program and withdrawing from international climate agreements.[4] The stated goal is to increase domestic fossil fuel production, leading to the cancellation of numerous grants funding research into the impacts of climate change and the development of renewable energy technologies.

Case Study: Dr. Kelton Minor, Columbia University

Dr. Kelton Minor, a postdoctoral research scientist at Columbia University's Data Science Institute, had his NIH Director's Early Independence Award canceled. His research leverages

large-scale datasets to understand human adaptation to environmental changes.

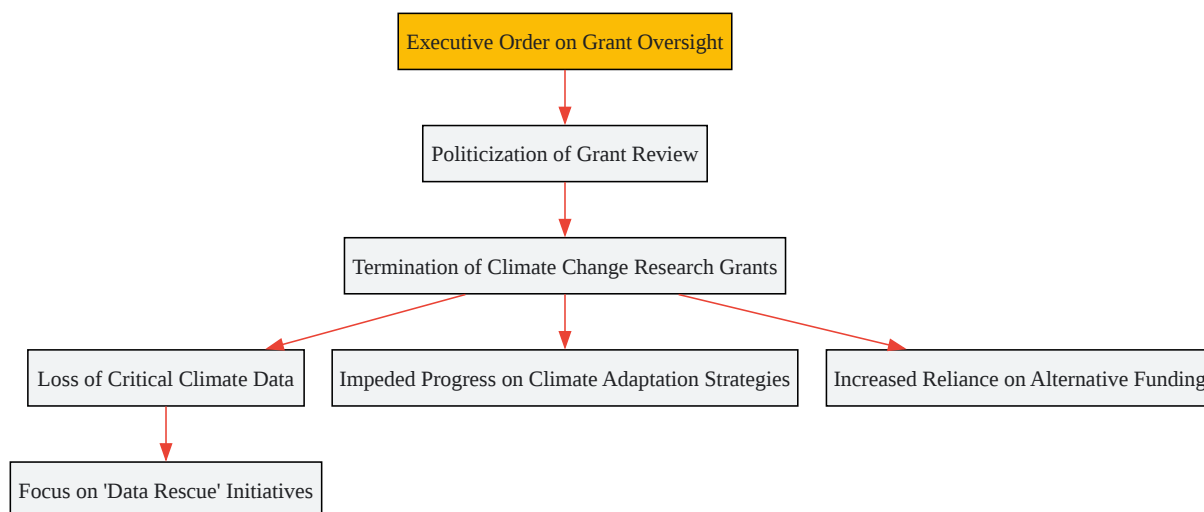
Research Project Title	Stated Goals	Quantitative Data (Pre-Termination)
Human Adaptation to Environmental and Technological Changes	To use large-scale datasets from wearables and social media to study how climate change impacts human well-being, including sleep and mental health.	Analysis of data from over 47,000 individuals across 68 countries showed that rising ambient temperatures are eroding human sleep globally. [5]

Experimental Protocols:

Dr. Minor's research employed a "planetary social and behavioral data science" approach. This involved the collection and analysis of massive, passively collected datasets, such as those from sleep-tracking wearables and sentiment analysis of social media posts. For example, his sleep study analyzed billions of minute-level sleep observations to correlate sleep patterns with temperature fluctuations. This methodology allows for real-world, large-scale insights into the subtle but significant impacts of climate change on human populations.

Alternative Approaches:

Following the cancellation of his grant, Dr. Minor has been vocal about the impact on his research and career. He and other researchers in similar positions are exploring funding opportunities from private foundations, international research councils, and universities that have committed to supporting climate change research. There is also a growing movement to create "data rescue" projects to archive and preserve valuable climate data that may be at risk of being lost due to the shift in federal priorities.



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Impact of Executive Order on Climate Research.

The Broader Impact and the Search for Alternatives

The cancellation of hundreds of NIH grants at Columbia University, totaling approximately \$250 million, exemplifies the widespread impact of the new executive orders.^[6] The university announced that nearly 180 researchers would receive termination or nonrenewal notices.^[7] While the administration cited the university's response to on-campus protests as the reason for the cancellations, the move has been widely criticized as an attack on academic freedom and scientific research.

In response to these challenges, the scientific community is exploring a range of alternative funding mechanisms. These include:

- Private Foundations and Philanthropy: Organizations like the Bill & Melinda Gates Foundation and the Chan Zuckerberg Initiative are increasingly seen as vital sources of

support for basic and applied research.[8]

- Crowdfunding: Platforms that allow researchers to appeal directly to the public for funding are gaining traction for smaller-scale projects.[9]
- International Collaboration: Researchers are forging stronger partnerships with international institutions and funding bodies to sustain their work.
- University-led Initiatives: Some universities are establishing internal funds to provide bridge funding for researchers who have lost federal grants.

The long-term consequences of this shift in federal research policy remain to be seen. However, the immediate impact is a significant disruption to the scientific enterprise, with the potential to delay critical discoveries and discourage the next generation of scientists. The scientific community's ability to adapt and find new models of support will be crucial in navigating this challenging new landscape.

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